

Application Notes and Protocols for Mapping Precipitation Sources of Extreme Weather Events

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Audience: Researchers, scientists, and professionals in atmospheric science, hydrology, and climate science.

Introduction: The identification of moisture sources contributing to extreme precipitation events is critical for understanding hydroclimatic processes, improving weather forecasting models, and assessing the impacts of climate change. This document provides an overview and detailed protocols for two primary methodologies used to map these precipitation sources: Lagrangian trajectory modeling and stable isotope analysis of water. These methods can be employed independently or in conjunction to provide a more robust characterization of moisture origins.

Methodology 1: Lagrangian Trajectory Modeling

Lagrangian models are computational tools used to determine the pathways of air parcels. For precipitation source analysis, these models are run backward in time from a location of interest (the "receptor" site) to identify the regions from which the air masses, and therefore the moisture, originated. The Hybrid Single-Particle Lagrangian Integrated Trajectory (HYSPLIT) model, developed by NOAA, is a widely used tool for this purpose.^{[1][2][3]}

Quantitative Data Presentation

The output of Lagrangian models is typically a set of trajectories that can be analyzed to determine the statistical contribution of different source regions. While specific quantitative outputs are highly dependent on the event and location, the following table outlines key input parameters for a HYSPLIT analysis of an extreme precipitation event.

Parameter	Description	Typical Setting/Value for Extreme Events	Rationale
Meteorological Data	Gridded meteorological data used to drive the model (e.g., wind, pressure, temperature fields).[4]	Global Data Assimilation System (GDAS) at 0.5 or 1.0-degree resolution. For higher resolution, North American Mesoscale (NAM) or High-Resolution Rapid Refresh (HRRR) can be used.	GDAS provides global coverage for long-range transport. Higher-resolution datasets are better for shorter-range, more detailed analysis of convective systems.
Trajectory Direction	Forward or backward in time.[5]	Backward	To identify the source regions of air parcels arriving at the event location.
Total Run Time	The duration for which the back-trajectory is calculated.	120-240 hours (5-10 days)	This duration is typically sufficient to trace moisture back to its oceanic or major terrestrial source region.
Starting Location(s)	The latitude, longitude, and altitude(s) from which to start the back-trajectories.	Centered on the location of extreme precipitation. Multiple starting altitudes (e.g., 500m, 1500m, 3000m AGL) should be used.	Precipitation is a result of processes throughout the atmospheric column. Multiple altitudes capture moisture transport at different levels.

Vertical Motion Model	The method used to calculate the vertical movement of the air parcel. [5]	Model vertical velocity (Omega)	This uses the vertical velocity fields from the meteorological input data, providing a more realistic representation of atmospheric motion.
Ensemble Options	Running multiple trajectories from slightly perturbed starting points to account for uncertainty.	Trajectory ensemble using meteorological variations. [5]	This provides a probabilistic assessment of the source region, which is more robust than a single trajectory.

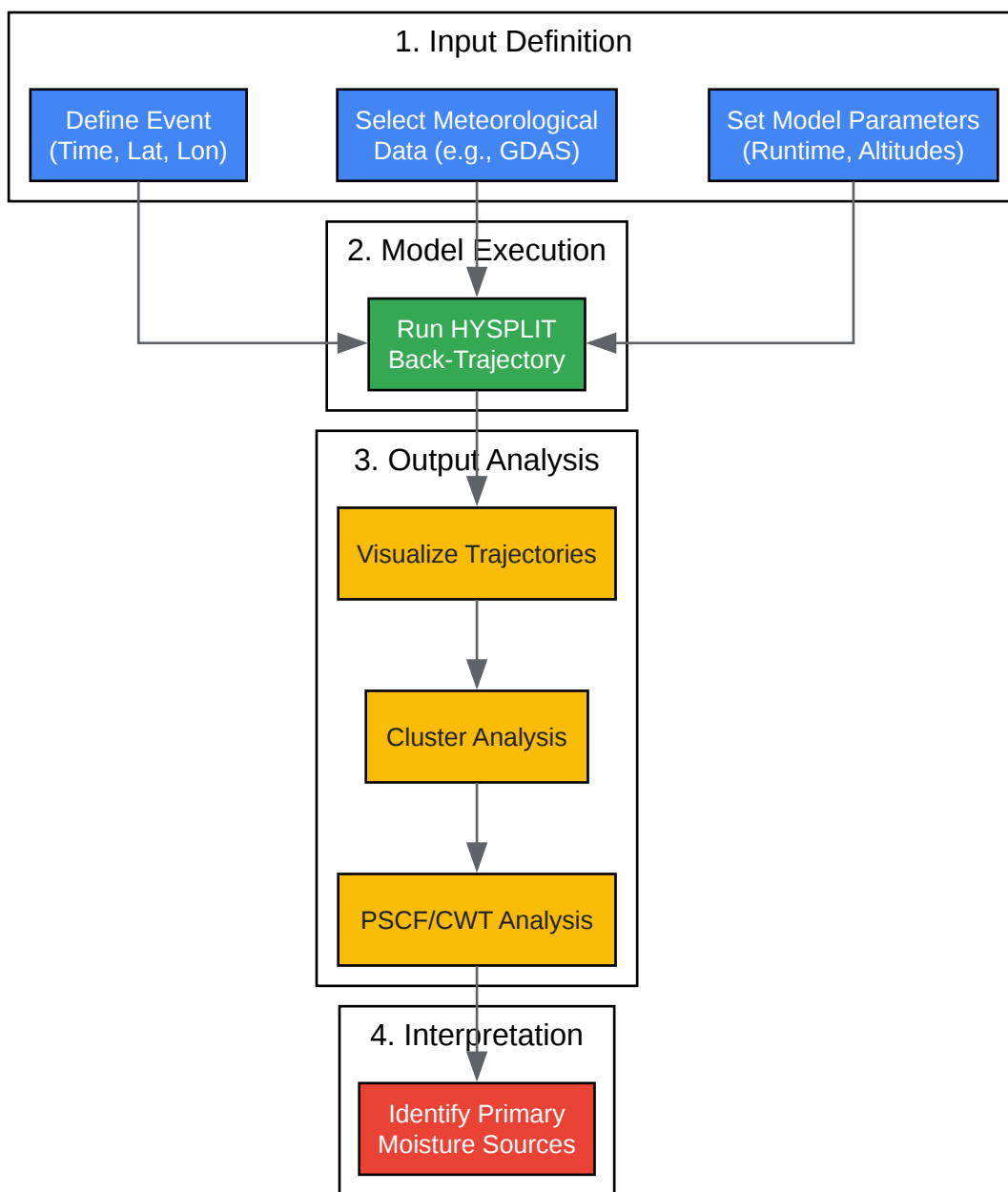
Experimental Protocol: HYSPLIT Back-Trajectory Analysis

This protocol outlines the steps to identify moisture sources for an extreme precipitation event using the HYSPLIT model.

- Define the Event:
 - Identify the date, time, and geographic location (latitude and longitude) of the extreme precipitation event.
- Acquire Meteorological Data:
 - Download the appropriate meteorological data files (e.g., GDAS, NAM) that cover the time period of the event and the preceding 10 days. This can often be done directly through the HYSPLIT interface.[\[5\]](#)
- Set Up the HYSPLIT Model:
 - Open the HYSPLIT graphical user interface (GUI).

- Input the starting location(s) of the event. It is recommended to use multiple starting points both horizontally (to cover the area of precipitation) and vertically (e.g., at different altitudes above ground level).
- Select the "backward" trajectory direction.
- Set the total run time (e.g., 120 hours).
- Choose the meteorological data file(s).
- Select the vertical motion model (e.g., "Model vertical velocity").
- Configure ensemble options if desired.
- Run the Model:
 - Execute the model run. HYSPLIT will generate trajectory output files.
- Analyze the Output:
 - Visualize the back-trajectories on a map.
 - Perform a cluster analysis on the trajectories to group them into distinct pathways. This helps in identifying the primary source regions.
 - Couple the trajectory data with meteorological variables (e.g., specific humidity) along the trajectory path to identify where the air parcels gained moisture.
 - Use statistical methods like Potential Source Contribution Function (PSCF) or Concentration Weighted Trajectory (CWT) to create maps showing the geographic areas with the highest probability of being a moisture source.[3]

Workflow Visualization



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Caption: Workflow for HYSPLIT back-trajectory analysis.

Methodology 2: Stable Isotope Analysis

The stable isotopes of water, specifically Oxygen-18 (^{18}O) and Deuterium (^2H or D), are powerful tracers of the water cycle. The isotopic composition of precipitation is influenced by the source of the water vapor and the processes of evaporation and condensation it

undergoes. Lighter isotopes (^1H and ^{16}O) evaporate more readily, while heavier isotopes (^2H and ^{18}O) condense more readily.[\[6\]](#)[\[7\]](#) This fractionation process leads to distinct isotopic "fingerprints" for water from different sources.

Quantitative Data Presentation

The isotopic composition is expressed in delta (δ) notation in parts per thousand (‰) relative to the Vienna Standard Mean Ocean Water (VSMOW). The following table provides example $\delta^{18}\text{O}$ and δD values for major moisture sources. Note that these values can vary significantly based on season, temperature, and specific location.

Moisture Source	Typical $\delta^{18}\text{O}$ (‰)	Typical δD (‰)	Key Characteristics
Tropical Atlantic Ocean	-2.0 to 0.0	-10.0 to 0.0	Relatively enriched due to warm sea surface temperatures.
North Atlantic Ocean	-5.0 to -2.0	-30.0 to -15.0	More depleted than tropical sources due to cooler temperatures.
Tropical Pacific Ocean	-4.5 to -2.0	-25.0 to -10.0	Isotopic signatures can be more negative than the Indian Ocean. [8]
Indian Ocean	-2.0 to 0.0	-10.0 to 0.0	Similar to the Tropical Atlantic, influenced by monsoon dynamics.
Arctic Ocean	-20.0 to -10.0	-150.0 to -70.0	Highly depleted due to cold temperatures and long transport paths.
Terrestrial Recycled Moisture	Highly variable	Highly variable	Tends to be more depleted than oceanic sources in the same latitude, influenced by evapotranspiration.

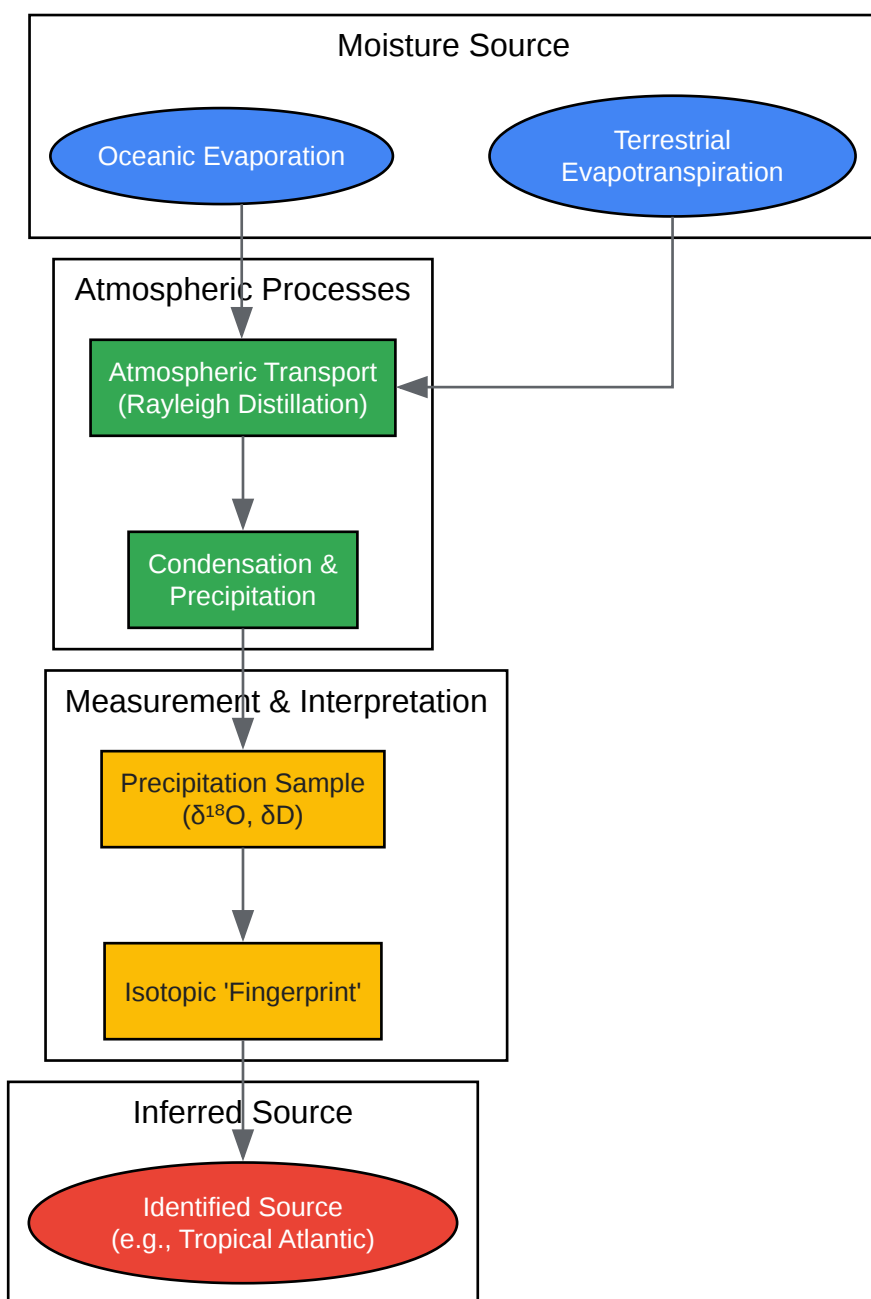
Experimental Protocol: Precipitation Isotope Analysis

This protocol describes the collection and analysis of precipitation samples to determine their isotopic composition.

- Sample Collection:
 - During an extreme weather event, collect precipitation samples at regular intervals (e.g., hourly or every few hours).
 - Use a clean collection vessel, such as a high-density polyethylene (HDPE) bottle with a funnel.
 - Ensure the collector is placed in an open area, away from buildings and trees, to avoid contamination.
 - Immediately after collection, transfer the sample to a smaller, airtight vial with no headspace to prevent evaporation.
 - Record the date, time, and location of each sample.
- Sample Storage:
 - Store the samples in a cool, dark place (refrigeration at 4°C is ideal) until analysis.
- Sample Analysis:
 - The analysis of $\delta^{18}\text{O}$ and δD is performed using an isotope ratio mass spectrometer (IRMS) or a laser absorption spectrometer.
 - Prepare the samples and standards according to the instrument manufacturer's instructions.
 - Run the samples on the spectrometer. The instrument will measure the ratio of the heavy to light isotopes ($^{18}\text{O}/^{16}\text{O}$ and $^2\text{H}/^1\text{H}$).
 - The results are reported in delta notation ($\delta^{18}\text{O}$ and δD) in per mil (‰) relative to VSMOW.

- Data Interpretation:
 - Plot the $\delta^{18}\text{O}$ and δD values on a dual-isotope plot.
 - Compare the isotopic composition of the precipitation samples to the known values of different moisture sources (see table above).
 - Analyze the temporal evolution of the isotopic values during the event. A shift in isotopic composition can indicate a change in moisture source.
 - For a more advanced analysis, use the isotopic data in conjunction with back-trajectory modeling to link specific isotopic signatures to air parcel pathways.

Logical Relationship Visualization



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Caption: Logical flow from moisture source to isotopic identification.

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